Astiron: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name:	*Astiron*
CAS No.:	*1620-24-2*
Cat. No.:	*B1665801*

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Disclaimer: This document provides a technical overview of the anticipated solubility and stability characteristics of **Astiron** (CAS 1620-24-2). As of the date of this publication, specific experimental data on the solubility and stability of **Astiron** is not extensively available in peer-reviewed literature. The information presented herein is based on the known properties of its chemical class (nitrogen mustards and N-acetyl-amino acid esters) and established scientific principles for drug substance characterization. The experimental protocols described are general best-practice methodologies.

Introduction

Astiron, with the chemical name N-Acetyl-p-(bis(2-chloroethyl)amino)phenylalanyl-tyrosine ethyl ester, is a molecule of interest within the field of pharmaceutical research.[1] Its structure, incorporating a nitrogen mustard moiety, suggests potential applications as an alkylating agent. The physicochemical properties of **Astiron**, particularly its solubility and stability, are critical determinants of its potential therapeutic efficacy, formulation development, and overall

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drugability. This guide provides a comprehensive overview of the theoretical considerations and standard experimental approaches for characterizing the solubility and stability of **Astiron**.

Physicochemical Properties

A summary of the known and computed physicochemical properties of **Astiron** is provided in Table 1.

Property	Value	Source
CAS Number	1620-24-2	PubChem[1]
Molecular Formula	$C_{26}H_{33}Cl_2N_3O_5$	PubChem[1]
Molecular Weight	538.5 g/mol	PubChem[1]
IUPAC Name	ethyl 2-[[2-acetamido-3-[4-[bis(2-chloroethyl)amino]phenyl]propanoyl]amino]-3-(4-hydroxyphenyl)propanoate	PubChem[1]
Synonyms	Astyron, N-Acetyl-p-(bis(2-chloroethyl)amino)phenylalanyl-tyrosine ethyl ester	PubChem[1]
Appearance	Solid (predicted)	CymitQuimica[2]

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a critical factor influencing its absorption, distribution, metabolism, and excretion (ADME) profile. The presence of both polar (e.g., amide, hydroxyl, ester) and non-polar (e.g., aromatic rings, alkyl chains) functional groups in **Astiron** suggests that its solubility will be highly dependent on the solvent system.

Predicted Solubility Behavior

- Aqueous Solubility: Due to the large hydrophobic surface area, the aqueous solubility of **Astiron** is expected to be low. The nitrogen mustard group is also prone to hydrolysis in aqueous environments, which can affect solubility measurements.

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- Organic Solvent Solubility: **Astiron** is anticipated to exhibit higher solubility in polar aprotic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF), and in alcohols like ethanol and methanol.[3]

Experimental Determination of Solubility

To quantitatively assess the solubility of **Astiron**, two primary types of assays are recommended: kinetic and thermodynamic solubility.

Kinetic solubility provides a high-throughput assessment of how readily a compound dissolves from a high-concentration stock solution (typically in DMSO) into an aqueous buffer. This is particularly relevant in early drug discovery for screening purposes.

Table 2: Summary of Kinetic Solubility Parameters

Parameter	Condition	Rationale
Solvent	Phosphate-Buffered Saline (PBS), pH 7.4	Simulates physiological pH.
Co-solvent	Dimethyl Sulfoxide (DMSO)	Used to create a high-concentration stock solution.
Temperature	25°C (Room Temperature) or 37°C	To mimic ambient and physiological conditions.
Incubation Time	1-2 hours	Standard for kinetic measurements.
Quantification	Nephelometry or HPLC-UV	To measure the concentration of dissolved compound.

Thermodynamic, or equilibrium, solubility measures the maximum concentration of a compound that can be dissolved in a solvent at equilibrium. This is a more accurate representation of a compound's intrinsic solubility and is crucial for formulation development.

Table 3: Summary of Thermodynamic Solubility Parameters

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Parameter	Condition	Rationale
Solvent	Water, 0.1 N HCl, PBS (pH 7.4)	To assess solubility in different pH environments relevant to the gastrointestinal tract.
Temperature	25°C and 37°C	To evaluate the effect of temperature on solubility.
Equilibration Time	24-48 hours	To ensure equilibrium is reached.
Method	Shake-flask method	The gold standard for thermodynamic solubility determination.[4][5]
Quantification	HPLC-UV	For accurate concentration measurement.

Stability Profile

The stability of **Astiron** is a critical quality attribute that dictates its shelf-life, storage conditions, and potential degradation pathways. The presence of the nitrogen mustard and ester functional groups suggests potential susceptibility to hydrolysis.

Predicted Stability

Based on information from a commercial supplier, **Astiron** powder is stable for up to 3 years when stored at -20°C, and in a solvent, it is stable for 1 year at -80°C. This indicates that the compound is sensitive to degradation at higher temperatures and in solution.

Forced Degradation Studies

Forced degradation (stress testing) is essential to identify potential degradation products and establish the intrinsic stability of the molecule.

Table 4: Recommended Stress Conditions for **Astiron**

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Stress Condition	Typical Protocol	Potential Degradation Pathway
Acid Hydrolysis	0.1 N HCl at 60°C for 24-48h	Hydrolysis of the ester and amide linkages. Cyclization of the chloroethyl groups.
Base Hydrolysis	0.1 N NaOH at RT for 8-12h	Saponification of the ethyl ester. Hydrolysis of the amide bond.
Oxidation	3% H_2O_2 at RT for 24h	Oxidation of the nitrogen and sulfur atoms (if present as impurities).
Thermal Degradation	60-80°C for 48h	General decomposition.
Photostability	ICH Q1B conditions (exposure to UV and visible light)	Photolytic cleavage or rearrangement.

Long-Term Stability Studies

Long-term stability studies under various storage conditions are necessary to establish a re-test period or shelf life for **Astiron**. These studies should follow the International Council for Harmonisation (ICH) Q1A(R2) guidelines.[6][7][8][9]

Table 5: ICH Conditions for Long-Term Stability Testing

Study	Storage Condition	Minimum Time Period
Long-term	25°C ± 2°C / 60% RH ± 5% RH or 30°C ± 2°C / 65% RH ± 5% RH	12 months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months

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Experimental Protocols

Protocol for Kinetic Solubility Assay (Nephelometry)

- Preparation of Stock Solution: Prepare a 10 mM stock solution of **Astiron** in 100% DMSO.
- Serial Dilution: In a 96-well plate, perform a serial dilution of the **Astiron** stock solution with DMSO.
- Addition to Buffer: Transfer a small volume (e.g., 2 µL) of each dilution to a clear-bottom 96-well plate containing PBS (pH 7.4).
- Incubation: Shake the plate for 1-2 hours at 25°C.
- Measurement: Measure the turbidity of each well using a nephelometer.
- Data Analysis: The kinetic solubility is determined as the concentration at which a significant increase in turbidity is observed.

Protocol for Thermodynamic Solubility Assay (Shake-Flask Method)

- Sample Preparation: Add an excess amount of solid **Astiron** to a series of glass vials containing the desired solvents (e.g., water, 0.1 N HCl, PBS pH 7.4).[4]
- Equilibration: Seal the vials and place them in a shaker incubator at a constant temperature (e.g., 25°C or 37°C) for 24-48 hours to reach equilibrium.[4]
- Phase Separation: After incubation, allow the samples to stand to let the undissolved solid settle. Centrifuge or filter the supernatant to remove any remaining solid particles.[4]
- Quantification: Dilute the clear supernatant with an appropriate solvent and determine the concentration of **Astiron** using a validated HPLC-UV method.
- Data Analysis: The thermodynamic solubility is reported as the mean concentration from replicate experiments.

Protocol for Forced Degradation Study (General)

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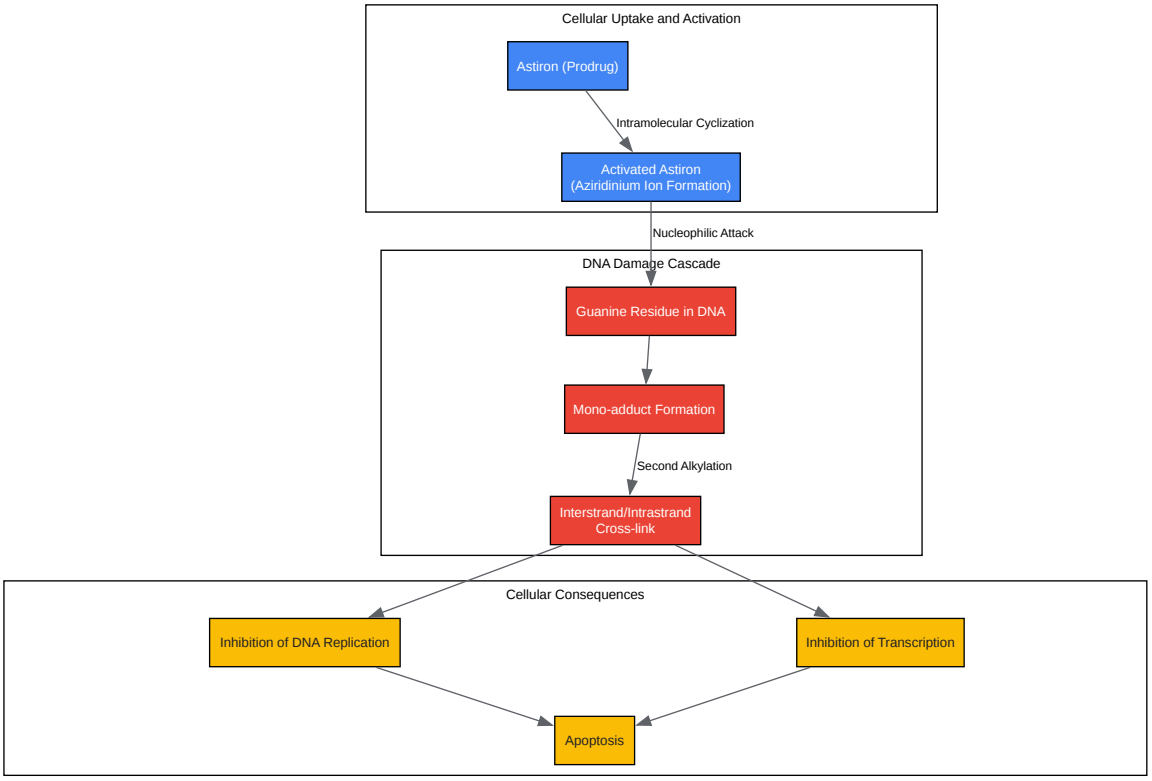
- Sample Preparation: Prepare solutions of **Astiron** (e.g., 1 mg/mL) in the respective stress media (0.1 N HCl, 0.1 N NaOH, 3% H_2O_2, and purified water for thermal and photostability).
- Stress Application: Expose the solutions to the conditions outlined in Table 4.
- Time Points: Withdraw aliquots at predetermined time intervals (e.g., 0, 2, 4, 8, 12, 24 hours).
- Neutralization: Neutralize the acidic and basic samples before analysis.
- Analysis: Analyze the samples using a stability-indicating HPLC method to separate the parent compound from any degradation products.
- Data Analysis: Calculate the percentage of degradation and identify the major degradation products by comparing the chromatograms of stressed and unstressed samples.

Mandatory Visualizations

Inferred Mechanism of Action: DNA Alkylation

As **Astiron** is a nitrogen mustard derivative, its presumed mechanism of action involves the alkylation of DNA, leading to cytotoxicity.[10][11] The bis(2-chloroethyl)amino group is the key pharmacophore responsible for this activity.

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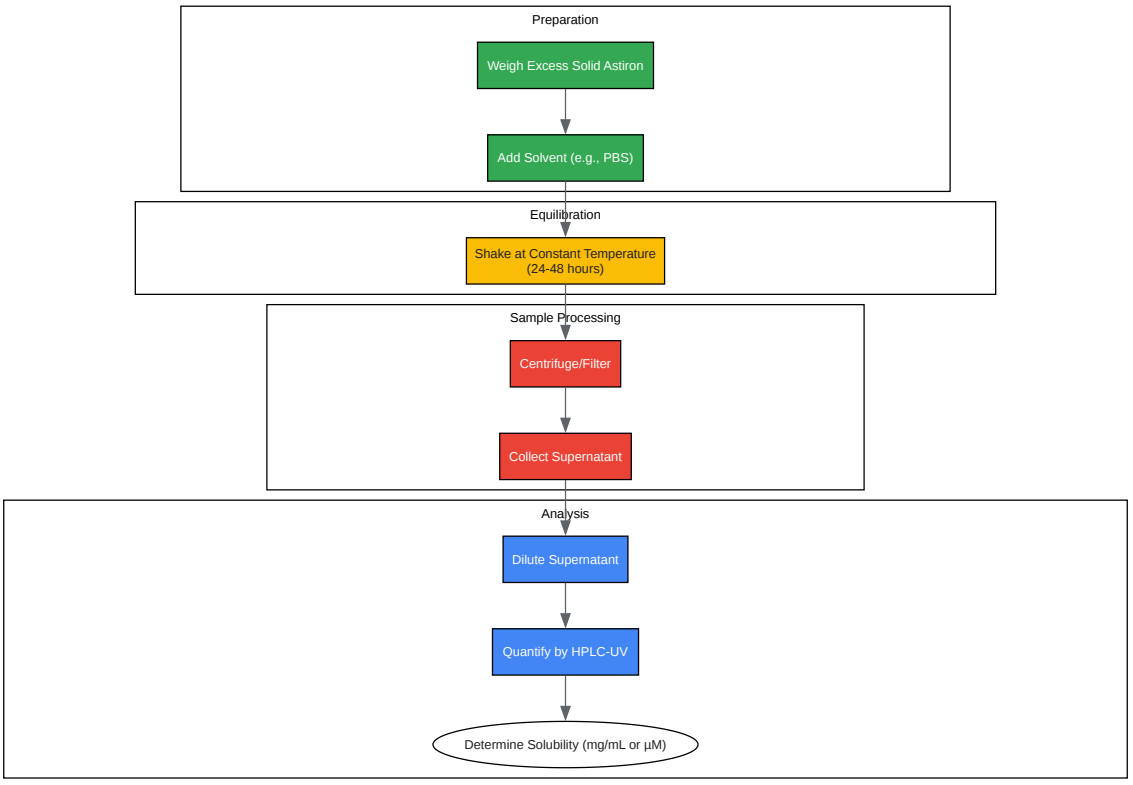
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Caption: Inferred signaling pathway for **Astiron**'s cytotoxic effect.

Experimental Workflow: Thermodynamic Solubility

The following diagram illustrates the standard workflow for determining the thermodynamic solubility of a compound using the shake-flask method.

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Caption: Workflow for thermodynamic solubility determination.

Conclusion

While specific experimental data for **Astiron** is limited, this guide provides a robust framework for its characterization based on established principles of medicinal chemistry and pharmaceutical sciences. The successful development of **Astiron** as a potential therapeutic agent will depend on a thorough understanding of its solubility and stability, which can be achieved through the diligent application of the experimental protocols outlined herein. Further research is warranted to generate specific data for **Astiron** and validate the theoretical considerations presented in this guide.

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